

Protocol for Ascites Fluid Collection from ID-8 Tumor-Bearing Mice

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Compound of Interest

Compound Name: ID-8

Cat. No.: B1674368

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Application Note:

This protocol details the standardized procedure for the collection of ascitic fluid from mice bearing intraperitoneally grown **ID-8** ovarian tumors. The **ID-8** model is a widely used syngeneic murine model for epithelial ovarian cancer research. The development of ascites is a hallmark of advanced disease in this model, and the collected fluid is a valuable resource for studying tumor biology, the tumor microenvironment, and for the isolation of cancer cells and immune cells. This protocol is intended for researchers, scientists, and drug development professionals working with this preclinical cancer model. Adherence to aseptic techniques and institutional animal care and use guidelines is critical.

Experimental Protocols

1. Materials and Equipment:

- Mouse: Female C57BL/6 mouse bearing **ID-8** tumors with evident abdominal distension.
- Anesthetics: Isoflurane or other institutionally approved anesthetic.
- Disinfectant: 70% ethanol or povidone-iodine.
- Syringes: 1 mL or 5 mL sterile syringes.
- Needles: 18-22 gauge sterile needles.

- Collection Tubes: 1.5 mL, 15 mL, or 50 mL sterile conical tubes.
- Personal Protective Equipment (PPE): Lab coat, gloves, and eye protection.
- Optional: Heating pad for mouse recovery.

2. Procedure for Ascites Fluid Collection:

- Animal Preparation:
 - Monitor the tumor-bearing mice daily for signs of abdominal distension, which typically occurs 7-10 days after tumor cell inoculation.[\[1\]](#)
 - Weigh the mice regularly. Ascites collection should be performed when a noticeable abdominal bulge is present, but before the mouse shows signs of distress or difficulty moving.[\[2\]](#) A weight increase of 25% over the baseline at the time of inoculation can be used as a guideline for tapping.[\[1\]](#)
 - Anesthetize the mouse using an approved method, such as isoflurane inhalation. While manual restraint is possible, anesthesia is recommended to minimize animal distress and facilitate a safer procedure.[\[1\]](#)[\[2\]](#)
- Aseptic Technique:
 - Place the anesthetized mouse in a supine or vertical position with the head pointing upward.[\[1\]](#)
 - Disinfect the abdominal area, specifically the lower left or right quadrant, with 70% ethanol or povidone-iodine.[\[1\]](#) The injection site should be away from the midline to avoid the bladder and major blood vessels.
- Fluid Collection (Paracentesis):
 - Gently insert a sterile 18-22 gauge needle attached to a syringe into the peritoneal cavity at the disinfected site.[\[1\]](#) The needle should be inserted at a shallow angle to avoid puncturing internal organs.

- Slowly withdraw the ascitic fluid. Do not aspirate too quickly, as this can cause the needle to become blocked by tissue. If flow stops, gently rotate or slightly reposition the needle.[\[1\]](#)
- Collect as much fluid as possible without causing harm to the animal. Typical volumes can range from a few milliliters to over 10 mL.
- Alternatively, for terminal collections, after euthanasia, a small incision can be made in the abdominal wall to directly aspirate the fluid with a syringe without a needle.[\[1\]](#)
- Post-Procedure Care (for survival collections):
 - After fluid collection, withdraw the needle and apply gentle pressure to the insertion site to prevent leakage.
 - Place the mouse on a heating pad to aid in recovery from anesthesia and to prevent shock, which can occur due to the removal of a large volume of fluid.[\[1\]](#)[\[3\]](#)
 - Monitor the mouse for at least 30 minutes to ensure it has fully recovered from anesthesia and shows no signs of distress.[\[1\]](#) If signs of shock persist, euthanasia should be considered.[\[1\]](#)
 - A mouse may be tapped multiple times, but the number of survival taps should be limited (e.g., no more than two) and approved by the institutional animal care and use committee.[\[1\]](#)[\[4\]](#)

3. Processing of Ascitic Fluid:

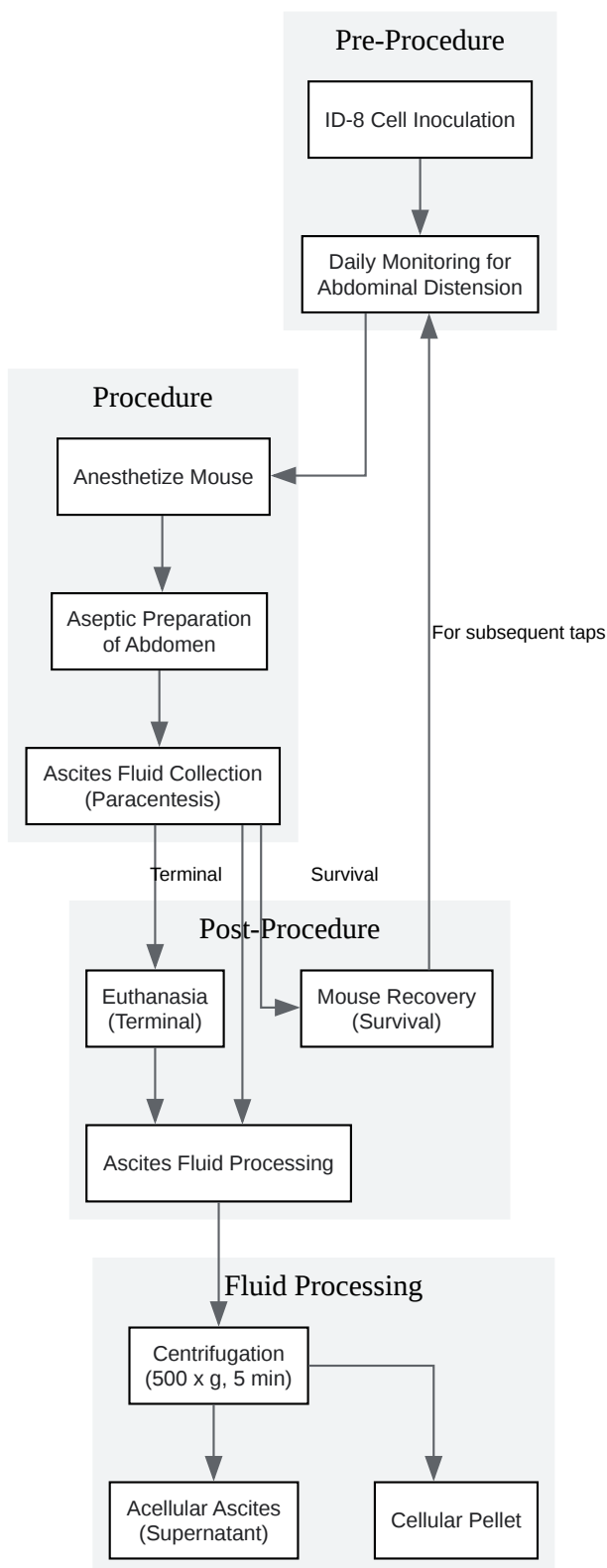
- Cellular and Acellular Fraction Separation:
 - Transfer the collected ascites fluid into a sterile conical tube.
 - To separate the cellular components (tumor cells, immune cells) from the acellular fluid, centrifuge the tube at approximately 500 x g for 5 minutes.[\[5\]](#)
 - Carefully collect the supernatant (acellular ascites) and transfer it to a new sterile tube. This fluid can be used for various analyses or filtered through a 0.22 μ m filter for sterile applications.[\[5\]](#)

- The cell pellet can be resuspended in appropriate media or buffer for cell counting, flow cytometry, or cell culture.
- Red Blood Cell Lysis (if necessary):
 - If the ascites fluid is hemorrhagic, the cell pellet can be treated with a red blood cell lysis buffer after the initial centrifugation.
 - After lysis, wash the remaining cells with phosphate-buffered saline (PBS) or cell culture medium.

Data Presentation

Parameter	Typical Range	Notes
Time to Ascites Development	7 - 21 days	Dependent on the number of ID-8 cells injected and the specific cell line variant.
Collected Ascites Volume	1 - 10+ mL	Varies significantly between individual mice.
Cellular Composition	Tumor cells (ID-8), T cells (CD4+, CD8+), Macrophages, etc.	The proportions of different cell types can vary. Flow cytometry is recommended for detailed analysis. [6]
Acellular Fluid Components	Cytokines (e.g., IL-6, IL-10, TNF- α), growth factors, etc.	The composition of the acellular fluid can influence tumor progression. [7]

Experimental Workflow Diagram



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